

Protokoll zur Beschichtung von Glas mit einer Polyvinylbutyral (PVB)-Lösung

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vinylbutyraldehydlosung

Cat. No.: B15481046

[Get Quote](#)

Datum: 25.10.2025

Version: 1.0

Autor: Gemini

Einleitung

Polyvinylbutyral (PVB) ist ein thermoplastisches Harz, das für seine hervorragende Haftung auf Glas, optische Klarheit, Zähigkeit und Flexibilität bekannt ist.[1][2] Diese Eigenschaften machen es zu einem idealen Material für eine Vielzahl von Anwendungen, darunter als Zwischenschicht in Verbundsicherheitsglas, als Bindemittel in Lacken, Grundierungen und Druckfarben sowie als temporäres Bindemittel für Keramik.[1][3][4][5] Dieses Dokument beschreibt ein detailliertes Protokoll für die Beschichtung von Glassubstraten mit einer PVB-Lösung im Labormaßstab. Es werden die notwendigen Schritte von der Vorbereitung der Substrate und der Lösung über den Beschichtungsprozess mittels Rotationsbeschichtung (Spin Coating) bis hin zur thermischen Nachbehandlung erläutert.

Materialien und Geräte

Materialien:

- Glas-Substrate (z.B. Objektträger oder Deckgläser)
- Polyvinylbutyral (PVB) Pulver oder Granulat (z.B. Mowital® B 30 H[2])

- Lösungsmittel: Ethanol (96-99%), 2-Propanol, Butanol oder Toluol[3][6]
- Aceton (Pro-Analyse-Qualität)
- Isopropanol (Pro-Analyse-Qualität)
- Deionisiertes (DI) Wasser
- Druckluft oder Stickstoff (gefiltert)

Geräte:

- Ultraschallbad
- Magnetrührer mit Heizplatte
- Bechergläser und Erlenmeyerkolben
- Messzylinder und Pipetten
- Analysenwaage
- Rotationsbeschichter (Spin Coater)
- Heizplatte oder Trockenschrank
- Pinzetten (lösemittelbeständig)
- Sicherheitsbrille und Laborhandschuhe
- Abzug

Experimentelle Protokolle

Eine sorgfältige Reinigung der Glasoberfläche ist entscheidend für eine gute Haftung und eine homogene Beschichtung.[7]

- Mechanische Vorreinigung: Entfernen Sie grobe Verunreinigungen von den Glas-Substraten mit einem fusselfreien Tuch.

- **Ultraschallreinigung:** Legen Sie die Substrate in ein Becherglas und führen Sie nacheinander die folgenden Reinigungsschritte im Ultraschallbad für jeweils 15 Minuten durch:
 - Deionisiertes Wasser mit einem Tropfen Spülmittel
 - Deionisiertes Wasser (zweimal spülen)
 - Aceton
 - Isopropanol
- **Trocknung:** Entnehmen Sie die Substrate mit einer sauberen Pinzette und trocknen Sie sie in einem Strom aus gefilterter Druckluft oder Stickstoff.
- **Aktivierung (Optional):** Für eine verbesserte Haftung kann die Glasoberfläche unmittelbar vor der Beschichtung durch eine Plasma-Behandlung oder durch Beflammen aktiviert werden.

Die Konzentration der PVB-Lösung beeinflusst direkt die Viskosität und damit die Dicke der resultierenden Schicht.

- **Abwiegen:** Wiegen Sie die gewünschte Menge PVB-Pulver mit der Analysenwaage ab. Für eine 5-10%ige (w/v) Lösung wiegen Sie beispielsweise 5-10 g PVB ab.
- **Lösen:** Geben Sie das abgewogene PVB in ein Becherglas oder einen Erlenmeyerkolben. Fügen Sie unter ständigem Rühren mit einem Magnetrührer das gewählte Lösungsmittel (z.B. Ethanol) hinzu, bis ein Gesamtvolumen von 100 ml erreicht ist.
- **Homogenisieren:** Rühren Sie die Lösung bei Raumtemperatur, bis sich das PVB vollständig aufgelöst hat. Dies kann einige Stunden dauern. Eine leichte Erwärmung auf 40-60°C kann den Lösevorgang beschleunigen.[6] Die Lösung sollte klar und frei von Partikeln sein.
- **Filtrieren (Optional):** Für hochreine Schichten kann die Lösung vor der Verwendung durch einen Spritzenvorsatzfilter (z.B. 0.45 µm PTFE) filtriert werden.

Die Rotationsbeschichtung ist eine gängige Methode zur Herstellung dünner, gleichmäßiger Filme auf flachen Substraten.

- Vorbereitung: Stellen Sie sicher, dass der Rotationsbeschichter sauber und waagrecht ausgerichtet ist.
- Aufbringen des Substrats: Platzieren Sie das gereinigte Glas-Substrat mittig auf dem Chuck (Halterung) des Rotationsbeschichters und aktivieren Sie das Vakuum, um es zu fixieren.
- Dosierung: Geben Sie mit einer Pipette eine ausreichende Menge der PVB-Lösung auf die Mitte des Substrats, sodass die Oberfläche vollständig bedeckt ist.
- Beschichtungsprozess: Schließen Sie den Deckel und starten Sie das Beschichtungsprogramm. Ein typisches Programm besteht aus zwei Schritten:
 - Verteilungsschritt: 500-1000 U/min für 5-10 Sekunden, um die Lösung gleichmäßig zu verteilen.
 - Abschleuderschritt: 2000-5000 U/min für 30-60 Sekunden, um die gewünschte Schichtdicke zu erreichen. Höhere Drehzahlen führen zu dünneren Schichten.
- Entnahme: Stoppen Sie die Rotation, deaktivieren Sie das Vakuum und entnehmen Sie das beschichtete Substrat vorsichtig mit einer Pinzette.

Nach der Beschichtung müssen die Lösungsmittelreste entfernt und der Film verfestigt werden.

- Vortrocknung (Soft Bake): Legen Sie das beschichtete Substrat für 10-15 Minuten auf eine auf 60-80°C vorgeheizte Heizplatte oder in einen Trockenschrank. Dieser Schritt entfernt den Großteil des Lösungsmittels.
- Aushärtung (Hard Bake): Für eine verbesserte Haftung und mechanische Stabilität kann eine anschließende Aushärtung bei höheren Temperaturen (z.B. 100-120°C) für 30-60 Minuten erfolgen.[8] Die Glasübergangstemperatur von PVB liegt typischerweise zwischen 50 und 95°C.[9]

Datenpräsentation

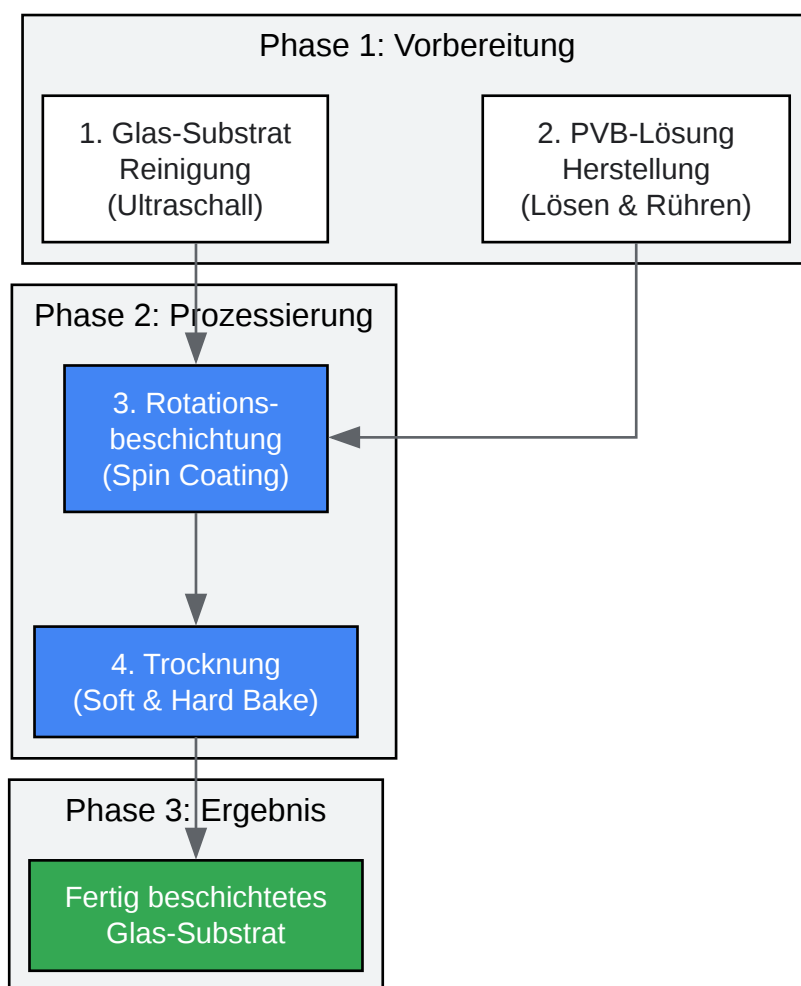
Die resultierende Schichtdicke hängt maßgeblich von der Viskosität der Lösung (Konzentration) und den Parametern der Rotationsbeschichtung ab. Die folgende Tabelle fasst beispielhafte Parameter zusammen.

PVB-Konzentration (in Ethanol, w/v)	Viskosität (geschätzt)	Rotations- geschwindigkeit	Dauer	Resultierende Schichtdicke (geschätzt)
5 %	Niedrig	3000 U/min	45 s	100 - 300 nm
10 %	Mittel	3000 U/min	45 s	400 - 800 nm
10 %	Mittel	1500 U/min	45 s	900 - 1500 nm
15 %	Hoch	2000 U/min	45 s	> 2000 nm

Hinweis: Die angegebenen Werte sind Schätzungen und können je nach spezifischem PVB-Typ, Lösungsmittel und Umgebungsbedingungen variieren. Eine exakte Bestimmung der Schichtdicke erfordert eine nachfolgende Charakterisierung (z.B. mittels Ellipsometrie oder Profilometrie).

Visualisierung des Arbeitsablaufs

Der folgende Graph visualisiert den gesamten Prozess von der Vorbereitung bis zum fertigen Produkt.



[Click to download full resolution via product page](#)

Abbildung 1: Workflow zur Beschichtung von Glas mit PVB.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Polyvinylbutyral | PVB | TER Chemicals [terchemicals.com]
- 2. werth-metall.de [werth-metall.de]

- 3. kremer-pigmente.com [kremer-pigmente.com]
- 4. Polyvinylbutyral [u-helmich.de]
- 5. Produktgruppe: Polyvinylbutyral (PVB): Kuraray [kuraray.eu]
- 6. researchgate.net [researchgate.net]
- 7. metasco.de [metasco.de]
- 8. PVB – FLS-EU [fls-eu.com]
- 9. Polyvinylbutyral [colltec.de]
- To cite this document: BenchChem. [Protokoll zur Beschichtung von Glas mit einer Polyvinylbutyral (PVB)-Lösung]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15481046#protokoll-zur-beschichtung-von-glas-mit-polyvinylbutyral-l-sung]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com